

Personal protective equipment for handling GSK 525768A

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Compound of Interest

Compound Name: GSK 525768A

Cat. No.: B1139445

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Essential Safety and Handling Guide for GSK 525768A

This guide provides crucial safety and logistical information for the handling and disposal of **GSK 525768A**, a research compound. The following procedures are based on general laboratory safety principles for handling chemicals of unknown toxicity, as a specific Safety Data Sheet (SDS) for **GSK 525768A** was not located in the public domain. Researchers should always consult their institution's environmental health and safety (EHS) department for specific guidance.

Compound Information

GSK 525768A is the inactive enantiomer of GSK525762A and is used as a negative control in scientific research.^{[1][2][3]} It has no activity towards Bromodomain and Extra-Terminal domain (BET) family proteins.^{[1][2][3]}

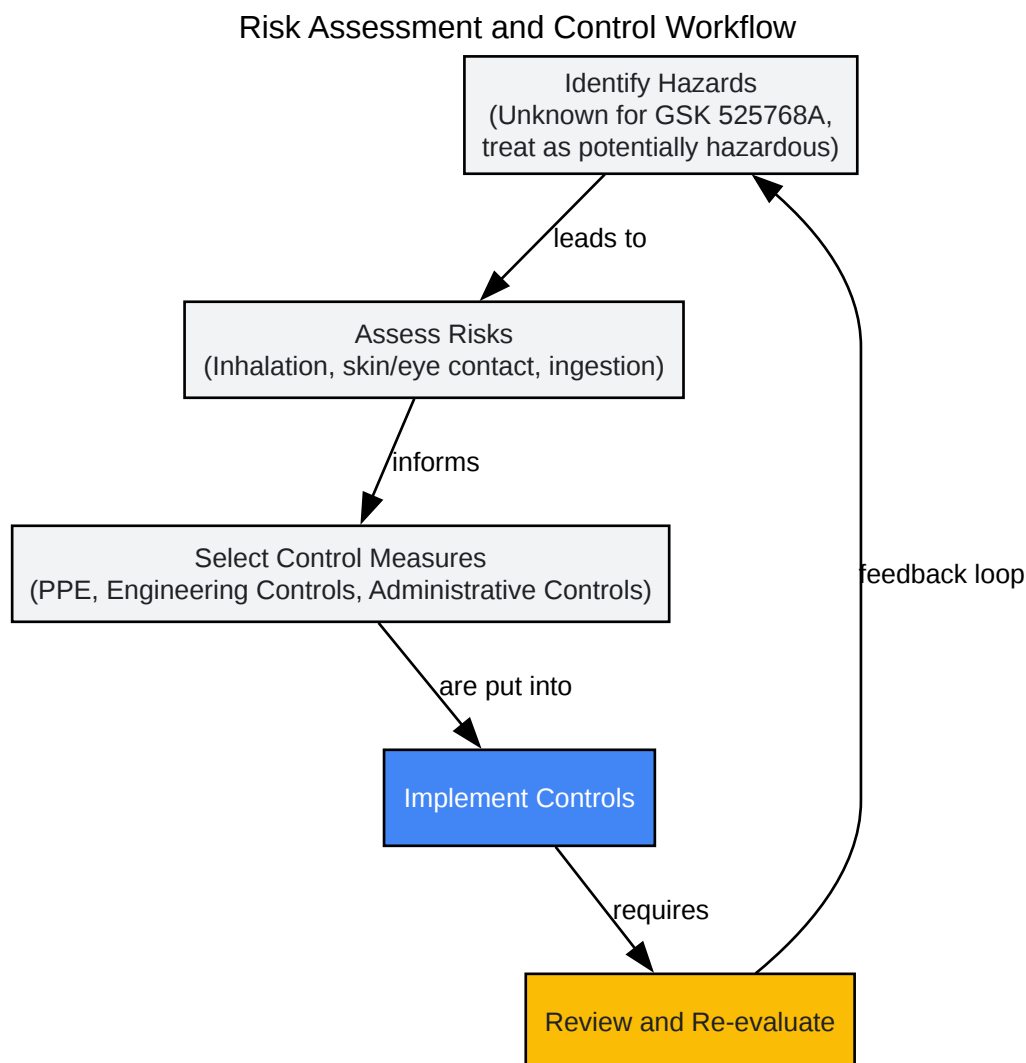
Property	Value	Source
Molecular Formula	C22H22ClN5O2	[3][4]
Molecular Weight	423.90 g/mol	[2][3][4]
CAS Number	1260530-25-3	[2][3]
Solubility	10 mM in DMSO	[3]
Storage	Powder: -20°C for up to 3 years. In solvent: -80°C for up to 2 years.[1][2]	

Note: Solutions are reported to be unstable and should be prepared fresh.[2]

Hazard Identification and Risk Assessment

Due to the lack of a specific SDS, the potential hazards of **GSK 525768A** have not been fully characterized. Therefore, it should be handled as a potentially hazardous substance. General precautions for handling research chemicals should be strictly followed.

A general risk assessment should be performed before handling this compound. The following diagram outlines a logical workflow for this process.



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Caption: Risk assessment workflow for handling chemicals with unknown hazards.

Personal Protective Equipment (PPE)

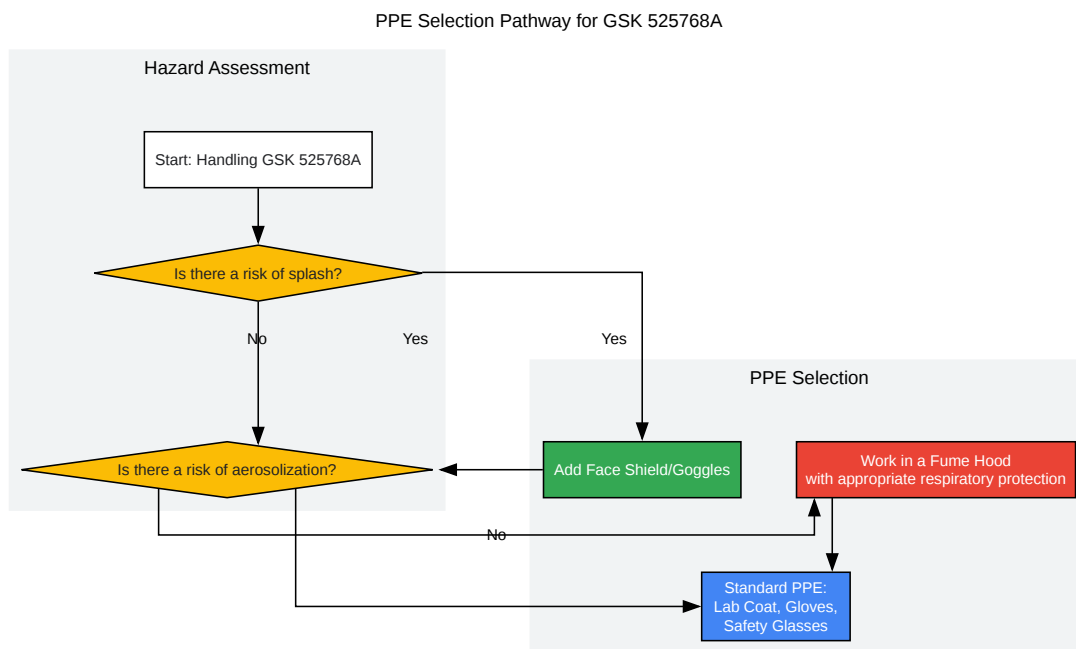
As a minimum, Level D protection should be considered for handling **GSK 525768A** in a laboratory setting.[5] The selection of PPE is crucial for minimizing exposure.[6][7]

PPE Level	Equipment	When to Use
Level D (Minimum)	- Safety glasses with side shields[5][8] - Lab coat[6] - Nitrile gloves[9] - Closed-toe shoes[8][9]	For handling small quantities in a well-ventilated area.
Level C	- Full-face air-purifying respirator[5] - Chemical-resistant gloves (inner and outer)[5] - Chemical-resistant outer boots[5]	When there is a known risk of airborne substances and the criteria for using air-purifying respirators are met.[5]
Level B	- Self-contained breathing apparatus (SCBA)[5] - Hooded chemical-resistant clothing[5] - Face shield[5]	When the highest level of respiratory protection is needed with less skin protection required.[5]
Level A	- Fully encapsulated chemical-protective suit[5] - Positive pressure SCBA[5]	When the greatest potential for exposure to hazards exists, requiring the highest level of skin, respiratory, and eye protection.[5]

For handling **GSK 525768A**, the following specific PPE is recommended as a baseline:

- Eye Protection: Safety glasses with side shields or chemical splash goggles.[5][8]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).[9] Always check for expiration dates on gloves.[8]
- Body Protection: A standard laboratory coat.[6]
- Footwear: Fully enclosed shoes.[8][9]

The following diagram illustrates the decision process for selecting appropriate PPE.



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Caption: Decision tree for selecting personal protective equipment.

Operational and Disposal Plans

Handling:

- Engineering Controls: Use a chemical fume hood for all manipulations that could generate dust or aerosols.
- Administrative Controls: Develop a standard operating procedure (SOP) for handling this compound. Ensure all personnel are trained on the SOP.

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Follow the specific temperature requirements for storage: -20°C for the powder and -80°C for solutions.[\[1\]](#)[\[2\]](#)

Spill Management:

- In case of a spill, evacuate the area and prevent unprotected personnel from entering.
- Use appropriate PPE, including respiratory protection, to clean the spill.
- Absorb liquid spills with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.
- For solid spills, carefully scoop the material into a container, avoiding dust generation.

Disposal:

- All waste, including contaminated PPE and disposable labware, should be considered hazardous waste.
- Dispose of waste in accordance with local, state, and federal regulations. Contact your institution's EHS department for specific disposal procedures. Do not dispose of down the drain or in the regular trash.
- While GSK provides information on sharps disposal for their commercial products, these procedures are not intended for research laboratory waste.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

First Aid Measures

Given the lack of specific toxicological data, the following general first aid measures are recommended in case of exposure:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- Skin Contact: Immediately wash affected skin with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops.
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention immediately.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. selleckchem.com [selleckchem.com]
- 3. hoelzel-biotech.com [hoelzel-biotech.com]
- 4. GSK 525768A | 1260530-25-3 | KAC53025 | Biosynth [biosynth.com]
- 5. epa.gov [epa.gov]
- 6. Personal Protective Equipment (PPE) - IBC - The University of Utah [ibc.utah.edu]
- 7. Personal Protective Equipment (PPE) – Biorisk Management [aspr.hhs.gov]
- 8. Practical Tips for Personal Protective Equipment – Environment, Health & Safety – UW–Madison [ehs.wisc.edu]
- 9. wm.edu [wm.edu]
- 10. fr.softlaunch.gsk.com [fr.softlaunch.gsk.com]

- 11. us.gsk.com [us.gsk.com]
- 12. www2.calrecycle.ca.gov [www2.calrecycle.ca.gov]
- 13. www2.calrecycle.ca.gov [www2.calrecycle.ca.gov]
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